

Application Notes and Protocols: Preparation of FK888 Stock Solution

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Compound of Interest

Compound Name: FK888

Cat. No.: B1672746

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Introduction

FK888 is a potent and selective non-peptide antagonist of the tachykinin neurokinin 1 (NK1) receptor, with a high affinity for the human NK1 receptor.^[1] It is a valuable tool in neuroscience and pharmacology research for investigating the role of Substance P and the NK1 receptor in various physiological and pathological processes, including pain, inflammation, and mood disorders. Accurate and consistent preparation of **FK888** stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **FK888** stock solutions.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of **FK888** is presented in the table below. This information is essential for accurate preparation of stock solutions and for understanding the behavior of the compound in experimental settings.

Property	Value	Source
Molecular Formula	C ₃₆ H ₃₆ N ₄ O ₄	[1] [2] [3]
Molecular Weight	588.69 g/mol	[3]
CAS Number	138449-07-7	[1] [3]
Appearance	Solid powder	[1]
Purity	≥98% (HPLC)	[3]
Solubility in DMSO	58.87 mg/mL (100 mM)	[3]
Solubility in Ethanol	58.87 mg/mL (100 mM)	[3]

Experimental Protocols

Materials and Equipment

- **FK888** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

Protocol for Preparing a 10 mM FK888 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **FK888** in DMSO. The concentration can be adjusted as needed based on experimental requirements.

- **Pre-weighing Preparation:** Before handling the **FK888** powder, ensure that all necessary personal protective equipment (PPE), including gloves and a lab coat, is worn. Allow the **FK888** vial to equilibrate to room temperature before opening to prevent condensation of moisture.

- **Weighing FK888:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **FK888** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.89 mg of **FK888** (Molecular Weight: 588.69 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **FK888** powder. To continue the example, add 1 mL of DMSO to the 5.89 mg of **FK888**.
- **Dissolution:** Close the tube tightly and vortex the solution until the **FK888** powder is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming may be applied if necessary to aid dissolution, but avoid excessive heat.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C for long-term storage.^[1] For short-term storage, 0-4°C is acceptable for days to weeks.^[1]

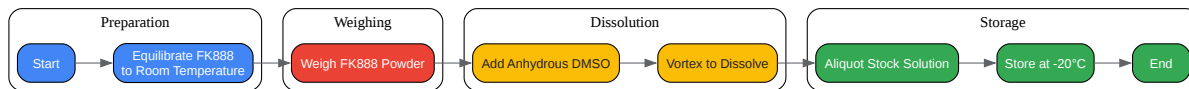
Storage and Stability

Proper storage of **FK888**, both in its solid form and as a stock solution, is crucial for maintaining its stability and activity.

- **Solid FK888:** The solid powder should be stored in a dry, dark place at -20°C for long-term storage (months to years).^[1] For short-term storage (days to weeks), it can be kept at 0-4°C.^[1]
- **FK888 Stock Solutions:** Aliquoted stock solutions in DMSO should be stored at -20°C for long-term stability.^[1] Avoid repeated freeze-thaw cycles, as this can lead to degradation of the compound. When stored properly, the shelf life is greater than two years.^[1]

Visualizations

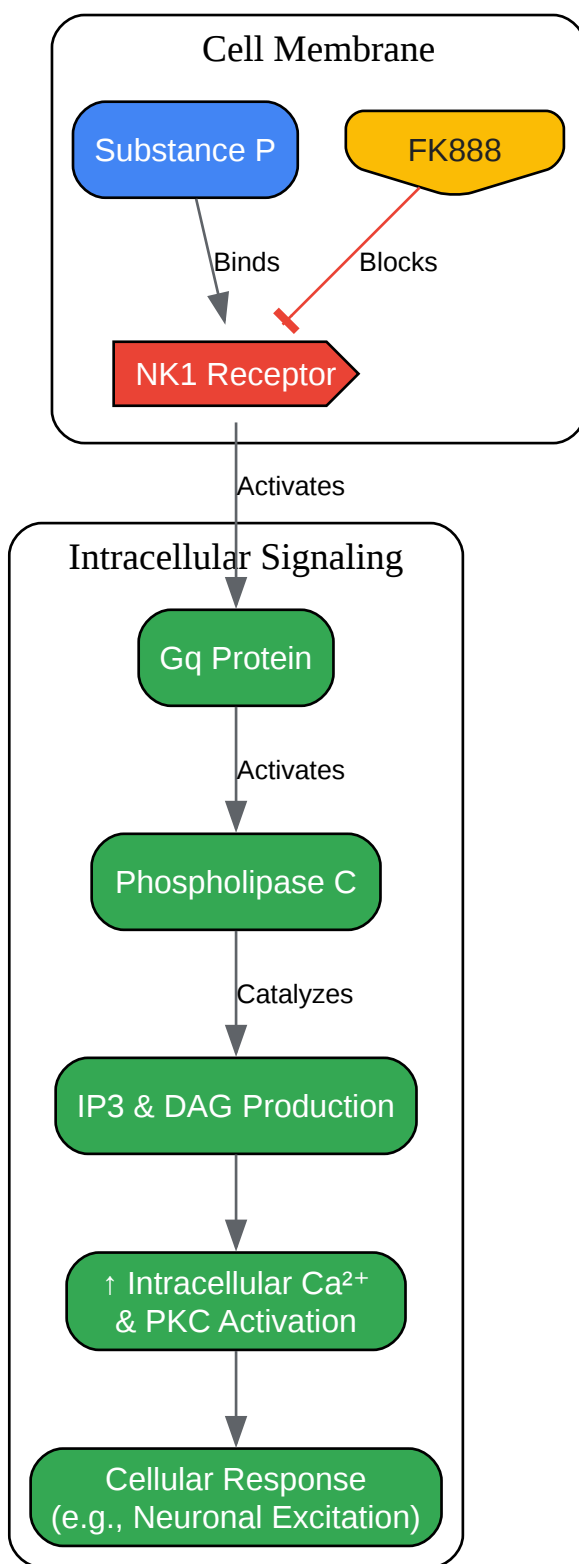
Experimental Workflow: FK888 Stock Solution Preparation



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Caption: Workflow for the preparation of an **FK888** stock solution.

Signaling Pathway: NK1 Receptor Antagonism by FK888



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Caption: Simplified signaling pathway of the NK1 receptor and its inhibition by **FK888**.

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